

physical and chemical properties of Tetramethyl-d12-ammonium bromide

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Compound of Interest

Compound Name: *Tetramethyl-d12-ammonium
bromide*

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An In-depth Technical Guide to Tetramethyl-d12-ammonium Bromide

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tetramethyl-d12-ammonium bromide**, targeting researchers, scientists, and professionals in drug development. The document details its characteristics, applications, and relevant experimental methodologies.

Core Properties and Characteristics

Tetramethyl-d12-ammonium bromide is the deuterated analog of tetramethylammonium bromide. The substitution of hydrogen with deuterium makes it a valuable tool in various analytical and research applications, particularly as an internal standard.

The fundamental physical and chemical properties of **Tetramethyl-d12-ammonium bromide** are summarized below. Data for the non-deuterated form is included for comparison where specific data for the deuterated compound is not available but can be reasonably inferred.

Property	Value	Reference
Molecular Formula	C4D12BrN	[1][2]
Molecular Weight	166.12 g/mol	[1]
Exact Mass	165.091 g/mol	[2]
CAS Number	284474-82-4	[2]
Appearance	White crystalline powder	[3][4]
Melting Point	>300 °C	[2][5]
Solubility	Soluble in water, DMSO (10 mM); slightly soluble in anhydrous alcohol; insoluble in ether.	[5][6][7]
Stability and Storage	Stable under normal conditions. Hygroscopic. Store in a dry, well-ventilated, and tightly sealed container below 30°C.	[8][9]

Note: Some physical properties like appearance, melting point, and solubility are cited from the non-deuterated form, Tetramethylammonium bromide, as they are expected to be very similar.

Applications in Research and Drug Development

The primary utility of **Tetramethyl-d12-ammonium bromide** stems from its isotopic labeling. Deuteration provides a distinct mass signature without significantly altering the chemical behavior of the molecule.

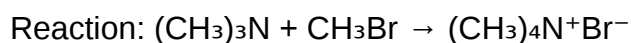
- **Internal Standard:** It serves as an ideal internal standard for quantitative analysis using techniques like Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][10] Its distinct mass allows for precise quantification of the non-deuterated analyte in complex biological matrices.

- Tracer Studies: In drug development, it can be used as a tracer to investigate the pharmacokinetic and metabolic profiles of drugs containing the tetramethylammonium moiety.[1][2]

Experimental Protocols

While specific synthesis protocols for the deuterated form are not readily available in the public domain, a general methodology can be inferred from the synthesis of its non-deuterated counterpart.

A common method for preparing tetramethylammonium bromide involves the reaction of trimethylamine with a methylating agent like monobromomethane.[11]



Experimental Steps:

- Reaction Setup: Trimethylamine is reacted with monobromomethane in a suitable solvent, such as ethanol, within a reactor equipped for stirring and temperature control.[11]
- Reaction Execution: The reactants are combined, typically by slowly adding the methylating agent to the amine solution, and the reaction is allowed to proceed until precipitation of the quaternary ammonium salt is complete.[11]
- Isolation: The resulting solid product is isolated from the reaction mixture via vacuum filtration.[11]

For the synthesis of the d12-analog, deuterated starting materials, such as trimethylamine-d9 and methyl-d3-bromide, would be required.

Purification of tetramethylammonium bromide is typically achieved through recrystallization.

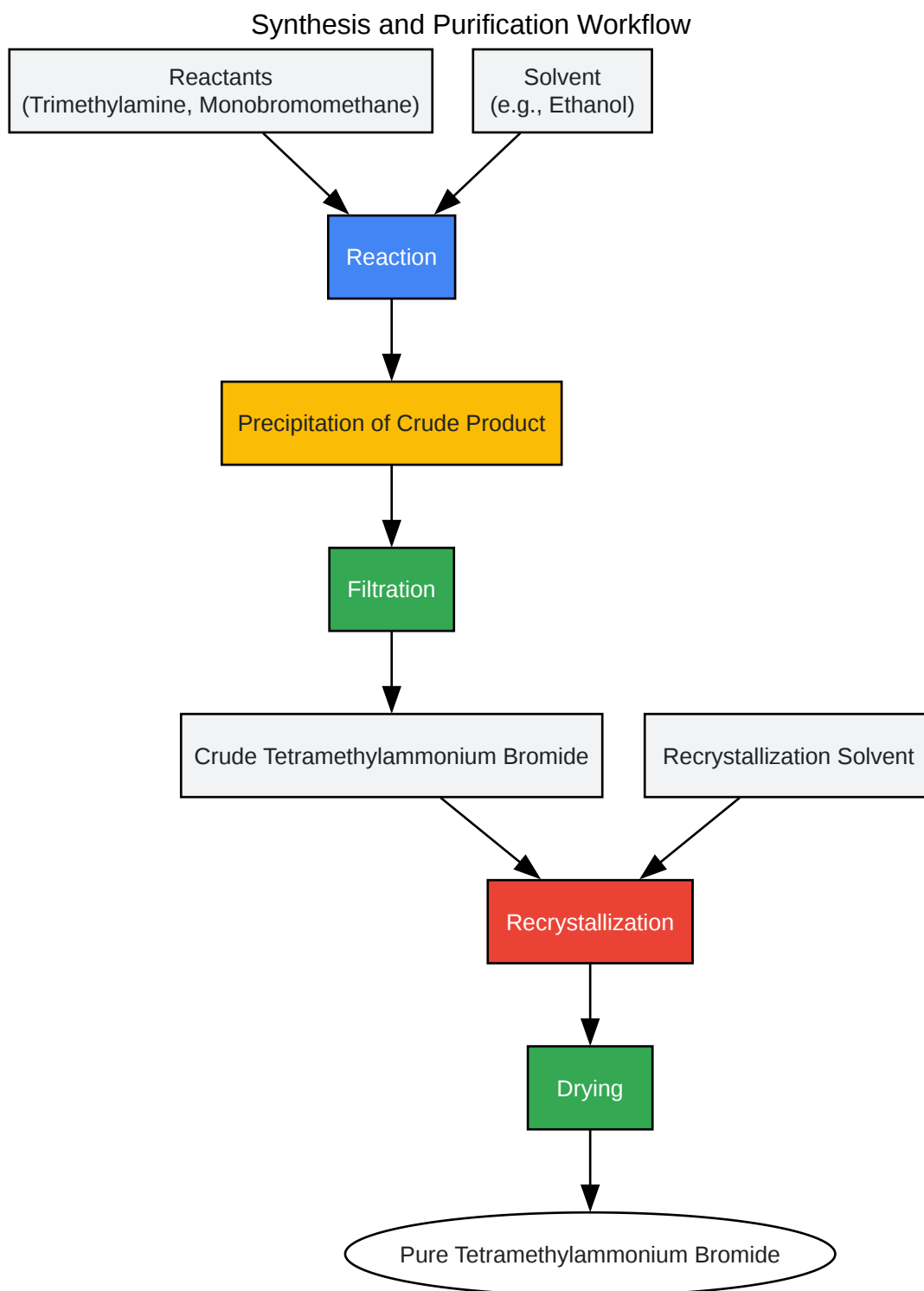
Methodology:

- The crude product is dissolved in a suitable solvent or solvent mixture, such as ethanol, ethanol/diethyl ether, or methanol/acetone.[8]

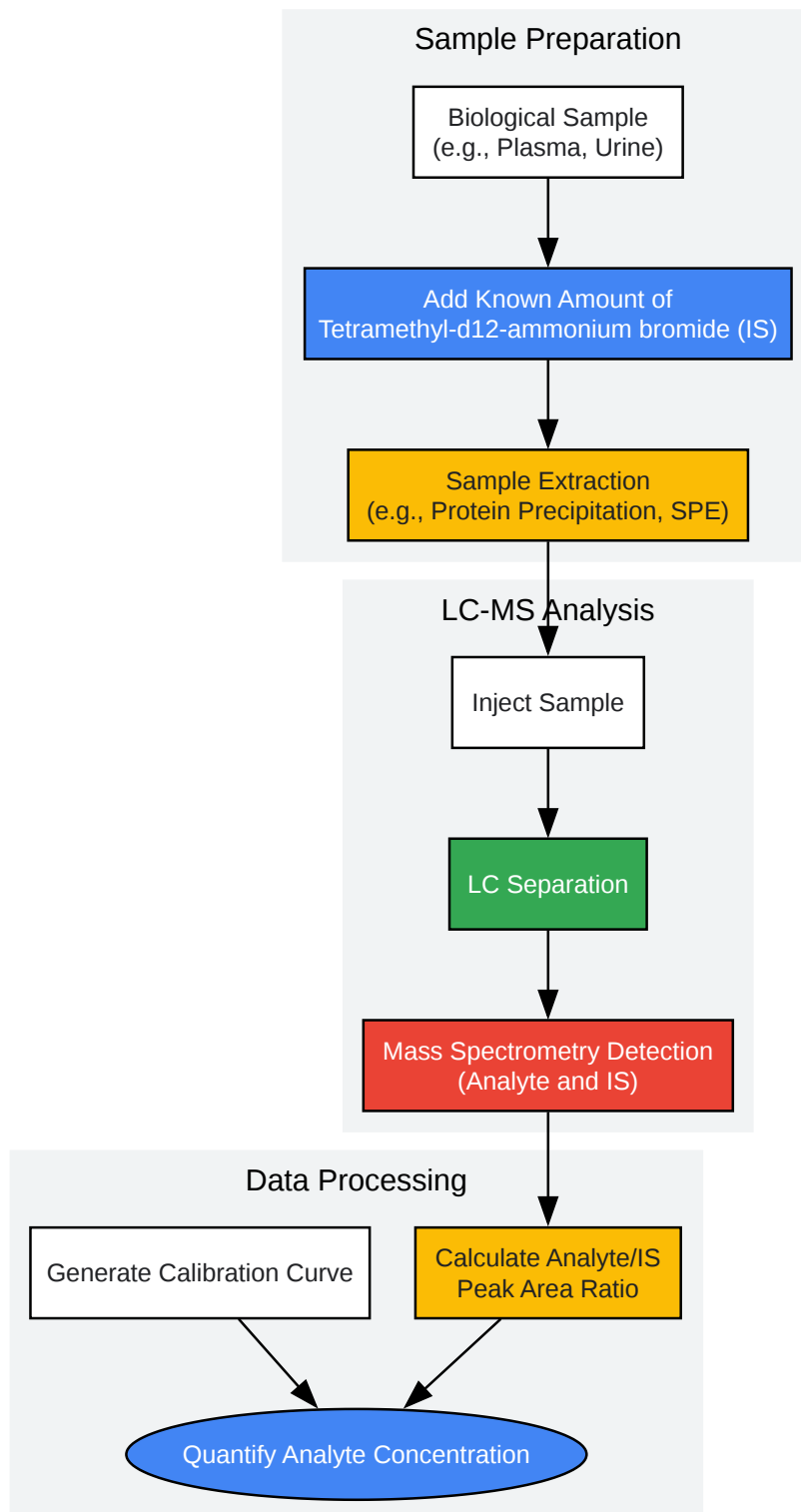
- The solution is heated to ensure complete dissolution and then allowed to cool slowly to form crystals.[\[11\]](#)
- The purified crystals are collected by filtration and dried under vacuum at an elevated temperature (e.g., 110-140°C) to remove any residual solvent.[\[8\]](#)[\[11\]](#)

Visualized Workflows and Relationships

The following diagram illustrates the logical flow of the synthesis and purification process for tetramethylammonium bromide.



Quantitative Analysis Workflow using Internal Standard

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